

Physical and chemical properties of 4-Chlorophenylhydrazine hydrochloride

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Compound of Interest

4-Chlorophenylhydrazine
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An In-depth Technical Guide to 4-Chlorophenylhydrazine Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical and chemical properties of **4-Chlorophenylhydrazine hydrochloride**. It is designed to be a vital resource for professionals in research, science, and drug development, offering detailed data, experimental protocols, and visual representations of key processes.

Chemical Identity and Structure

4-Chlorophenylhydrazine hydrochloride is an organic compound that serves as a crucial intermediate in various chemical syntheses.[1] Its structure consists of a phenylhydrazine molecule substituted with a chlorine atom at the para (4) position of the phenyl ring, and it is supplied as a hydrochloride salt.[1][2] This salt form enhances its stability and facilitates safer handling compared to the free base.[2]



Identifier	Value
Chemical Name	4-Chlorophenylhydrazine hydrochloride
Synonyms	p-Chlorophenylhydrazine HCl, 1-(4- Chlorophenyl)hydrazine hydrochloride
CAS Number	1073-70-7[3]
Molecular Formula	C ₆ H ₇ CIN ₂ ·HCl[3]
Molecular Weight	179.05 g/mol [3]
SMILES	N(C1=CC=C(Cl)C=C1)N.[H]Cl[4]
InChI	InChI=1S/C6H7CIN2.CIH/c7-5-1-3-6(9-8)4-2- 5;/h1-4,9H,8H2;1H[4]

Physical Properties

The physical characteristics of **4-Chlorophenylhydrazine hydrochloride** are summarized in the table below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value
Appearance	White to off-white or pinkish crystalline powder[1][5][6]
Melting Point	210-218 °C[3]
Solubility	Soluble in hot water and methanol[1][5][6]
Storage Temperature	0-8°C, in a dark, inert atmosphere[1][3][6]

Chemical Properties and Reactivity

4-Chlorophenylhydrazine hydrochloride is a versatile reagent in organic synthesis.[1] Its chemical behavior is largely defined by the hydrazine functional group and the chlorinated phenyl ring.



- Reactivity: The hydrazine moiety is nucleophilic and readily reacts with carbonyl compounds
 (aldehydes and ketones) to form hydrazones.[7][8] This reactivity is the foundation of its use
 in the Fischer indole synthesis.[9] The presence of the chlorine atom on the phenyl ring
 influences the electron density of the molecule, affecting its reactivity in various reactions.[3]
 It is important to note that in many reactions, the hydrochloride salt needs to be neutralized
 with a base to enhance its chemical reactivity.[7]
- Stability: The hydrochloride salt is more stable than the free base.[2] However, it should be stored under recommended conditions to prevent degradation.[10] It is incompatible with strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[10]
- Hazardous Decomposition: When heated to decomposition, it may emit toxic fumes of nitrogen oxides and hydrogen chloride.[10]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Chlorophenylhydrazine hydrochloride**.

Spectroscopic Data	Description
¹H NMR	Spectral data is available for this compound, which is essential for confirming its structure. [11][12]
¹³ C NMR	Available spectral data helps in the detailed structural elucidation.[13][14]
IR Spectroscopy	Infrared spectroscopy can be used to identify the functional groups present in the molecule. [13][15]

Applications in Research and Drug Development

4-Chlorophenylhydrazine hydrochloride is a key building block in the synthesis of a wide range of organic molecules, particularly in the pharmaceutical and agrochemical industries.[8] [16]



- Pharmaceutical Synthesis: It is extensively used as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[8][16] A primary application is in the Fischer indole synthesis to produce indole derivatives.[9] These indole scaffolds are present in numerous bioactive molecules, including anti-inflammatory, antimicrobial, and anticancer agents.[5][8] For example, it is a precursor in the synthesis of certain non-steroidal anti-inflammatory drugs (NSAIDs) and antithrombotic agents.[16]
- Agrochemicals: This compound is utilized in the production of certain pesticides, including insecticides and fungicides.[3][16]
- Dye Manufacturing: It serves as a precursor in the synthesis of various dyes.[7][16]
- Biochemical Research: It is employed in studies involving enzyme inhibition and protein interactions.[3]

Experimental Protocols Synthesis of 4-Chlorophenylhydrazine Hydrochloride

A common method for the synthesis of **4-Chlorophenylhydrazine hydrochloride** involves the diazotization of 4-chloroaniline followed by reduction.[5][7]

Materials:

- p-Chloroaniline
- Hydrochloric acid (concentrated)
- Sodium nitrite
- Stannous chloride dihydrate (SnCl₂·2H₂O) or Sodium sulfite
- Water
- Diethyl ether
- · Ice bath
- Magnetic stirrer and stir bar



- Reaction flask (e.g., 250 mL round-bottom flask)
- Dropping funnel
- Buchner funnel and filter paper

Procedure:

- A suspension of p-chloroaniline (e.g., 2 g) in water (e.g., 20 mL) and concentrated hydrochloric acid (e.g., 7 mL) is prepared in a reaction flask.[7]
- The flask is cooled in an ice bath to -4°C with continuous stirring.[7]
- A solution of sodium nitrite (e.g., 1.23 g in 3 mL of water) is added dropwise to the cooled suspension while maintaining the temperature below 0°C.[7]
- After the addition is complete, the mixture is stirred for an additional 45 minutes to ensure the completion of the diazotization reaction.[7]
- A solution of a reducing agent, such as stannous chloride dihydrate (e.g., 7.3 g in 5 mL of concentrated hydrochloric acid), is then slowly added dropwise to the mixture.[7]
- The resulting suspension is stirred at a temperature ranging from -4°C to room temperature for 2 hours.[7]
- The reaction mixture is then filtered, and the solid product is collected.[7]
- The solid is washed with diethyl ether (e.g., 2 x 15 mL) to remove any organic impurities.[7]
- The resulting product, 4-Chlorophenylhydrazine hydrochloride, is dried.

Fischer Indole Synthesis using 4-Chlorophenylhydrazine Hydrochloride

This protocol describes a general procedure for the Fischer indole synthesis, a powerful method for creating indole rings.[9]

Materials:



- 4-Chlorophenylhydrazine hydrochloride
- A suitable ketone or aldehyde (e.g., cyclohexanone)
- An acid catalyst (e.g., glacial acetic acid, hydrochloric acid, zinc chloride)[9][17]
- Solvent (e.g., ethanol, acetic acid)
- Reflux apparatus
- Magnetic stirrer and stir bar

Procedure:

- 4-Chlorophenylhydrazine hydrochloride is dissolved in a suitable solvent such as ethanol
 or acetic acid.
- An equimolar amount of the desired ketone or aldehyde is added to the solution.
- An acid catalyst is introduced to the reaction mixture. The choice of acid can be critical to the success of the reaction.[17]
- The mixture is heated to reflux and maintained at that temperature for a specified period, with the reaction progress monitored by a suitable technique like Thin Layer Chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature.
- The product is then isolated through an appropriate workup procedure, which may involve neutralization, extraction with an organic solvent, and purification by crystallization or chromatography.

Visualizations Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **4-Chlorophenylhydrazine hydrochloride**.



Step 1: Diazotization 4-Chloroaniline HCI, NaNO2 (0-5 °C) Diazonium Salt Intermediate Reduction Step 2: Reduction Reducing Agent (e.g., SnCl2 or Na2SO3) 4-Chlorophenylhydrazine Hydrochloride Step 3: Isolation & Purification Filtration Washing (e.g., with Ether) Drying

Synthesis of 4-Chlorophenylhydrazine Hydrochloride

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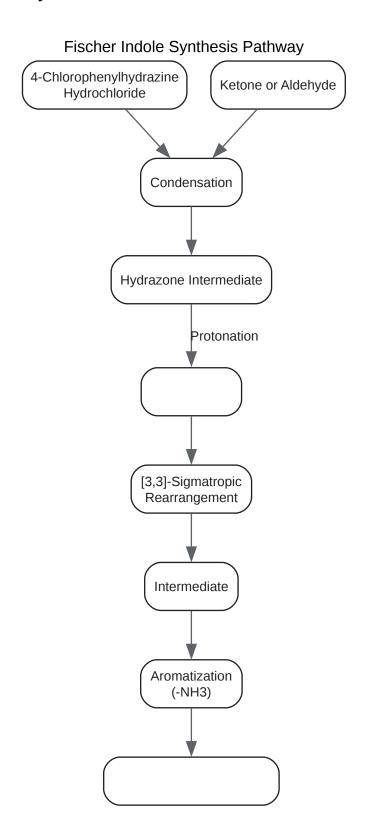
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Caption: A flowchart of the synthesis of **4-Chlorophenylhydrazine hydrochloride**.



Fischer Indole Synthesis Pathway

This diagram outlines the key steps of the Fischer indole synthesis, a major application of **4-Chlorophenylhydrazine hydrochloride**.





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Caption: A diagram of the Fischer indole synthesis mechanism.

Safety and Handling

4-Chlorophenylhydrazine hydrochloride is classified as a harmful and irritant substance.[5] It is harmful if swallowed, inhaled, or in contact with skin.[18] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should always be worn when handling this chemical.[5][10] Work should be conducted in a well-ventilated area or under a fume hood.[10] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).[10]

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